

Quantum Chemical Analysis of 1,2-Benzenediethanol: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Benzenediethanol

CAS No.: 17378-99-3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a hypothetical quantum chemical study on **1,2-Benzenediethanol**, a significant organic compound. The document outlines the computational methodology, presents simulated data for its structural and electronic properties, and visualizes the workflow involved. The objective is to offer a detailed framework for the theoretical investigation of similar aromatic molecules, which is crucial in fields like materials science and drug discovery.

Introduction to Quantum Chemical Calculations

Quantum chemical calculations have become an indispensable tool for predicting the physicochemical properties of molecules.^[1] By solving approximations of the Schrödinger equation, these methods can elucidate molecular geometries, vibrational frequencies, electronic structures, and reaction mechanisms.^[2] For molecules like **1,2-Benzenediethanol**, understanding these properties at a quantum level is vital for predicting its reactivity, stability, and potential biological interactions.

Density Functional Theory (DFT) is a widely used quantum chemical method that offers a favorable balance between computational cost and accuracy, making it ideal for studying organic molecules of this size.[3] This guide details a simulated DFT study to determine the key structural and electronic characteristics of **1,2-Benzenediethanol**.

Detailed Computational Protocol

The following protocol describes a standard and robust methodology for the quantum chemical analysis of **1,2-Benzenediethanol** using DFT.

2.1 Software and Initial Structure Preparation The initial 3D structure of **1,2-Benzenediethanol** was constructed using standard bond lengths and angles. All calculations were hypothetically performed using the Gaussian 16 software package.

2.2 Geometry Optimization A full geometry optimization was performed to locate the global minimum energy conformation of the molecule. The optimization was carried out using the Becke, 3-parameter, Lee-Yang-Parr (B3LYP) hybrid functional.[4] The 6-311++G(d,p) Pople-style basis set was employed, which provides a good description of electronic structure for organic molecules, including polarization functions on all atoms (d,p) and diffuse functions on both heavy atoms and hydrogens (++) .[5][6] To simulate an aqueous environment, the Polarizable Continuum Model (PCM) with water as the solvent was incorporated. The optimization was considered complete when the residual forces on the atoms were below the default convergence criteria set by the software.

2.3 Frequency Analysis Following the geometry optimization, a vibrational frequency calculation was performed at the same level of theory (B3LYP/6-311++G(d,p) with PCM) to confirm that the optimized structure corresponds to a true energy minimum on the potential energy surface. The absence of imaginary frequencies confirms a stable equilibrium geometry. This analysis also yields important thermochemical data, such as zero-point vibrational energy (ZPVE), enthalpy, and Gibbs free energy.

2.4 Electronic Property Calculation The electronic properties, including the energies of the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO), were derived from the optimized structure. The HOMO-LUMO energy gap, a critical indicator of chemical reactivity and stability, was subsequently calculated.

Data Presentation: Calculated Properties

The following tables summarize the quantitative data obtained from the hypothetical quantum chemical calculations on **1,2-Benzenediethanol**.

Table 1: Hypothetical Optimized Cartesian Coordinates (Å)

Atom	Element	X	Y	Z
1	C	1.21	1.40	0.00
2	C	-0.11	1.88	0.00
3	C	-1.16	0.98	0.00
4	C	-0.90	-0.40	0.00
5	C	0.42	-0.88	0.00
6	C	1.47	0.02	0.00
7	H	2.01	2.05	0.00
8	H	-0.31	2.94	0.00
9	H	-2.18	1.35	0.00
10	H	-1.70	-1.05	0.00
11	C	0.75	-2.35	0.00
12	H	1.55	-2.60	0.88
13	H	1.55	-2.60	-0.88
14	O	-0.25	-3.15	0.00
15	H	-0.05	-4.05	0.00
16	C	2.90	-0.45	0.00
17	H	3.15	-0.70	1.03
18	H	3.15	-0.70	-1.03
19	O	3.70	0.65	0.00

| 20 | H | 4.60 | 0.40 | 0.00 |

Table 2: Selected Optimized Geometrical Parameters

Parameter	Type	Atoms Involved	Value
r(C1-C2)	Bond Length	C1, C2	1.39 Å
r(C-C) avg (ring)	Bond Length	C1-C6	1.40 Å
r(C5-C11)	Bond Length	C5, C11	1.51 Å
r(C11-O14)	Bond Length	C11, O14	1.43 Å
r(O14-H15)	Bond Length	O14, H15	0.96 Å
∠(C1-C6-C5)	Bond Angle	C1, C6, C5	120.1°
∠(C5-C11-O14)	Bond Angle	C5, C11, O14	109.5°
∠(C11-O14-H15)	Bond Angle	C11, O14, H15	109.2°
D(C1-C6-C5-C11)	Dihedral Angle	C1, C6, C5, C11	179.8°

| D(C6-C5-C11-O14) | Dihedral Angle | C6, C5, C11, O14 | -65.0° |

Table 3: Calculated Electronic Properties

Property	Value
Energy of HOMO	-6.85 eV
Energy of LUMO	-1.22 eV
HOMO-LUMO Gap	5.63 eV

| Dipole Moment | 2.45 Debye |

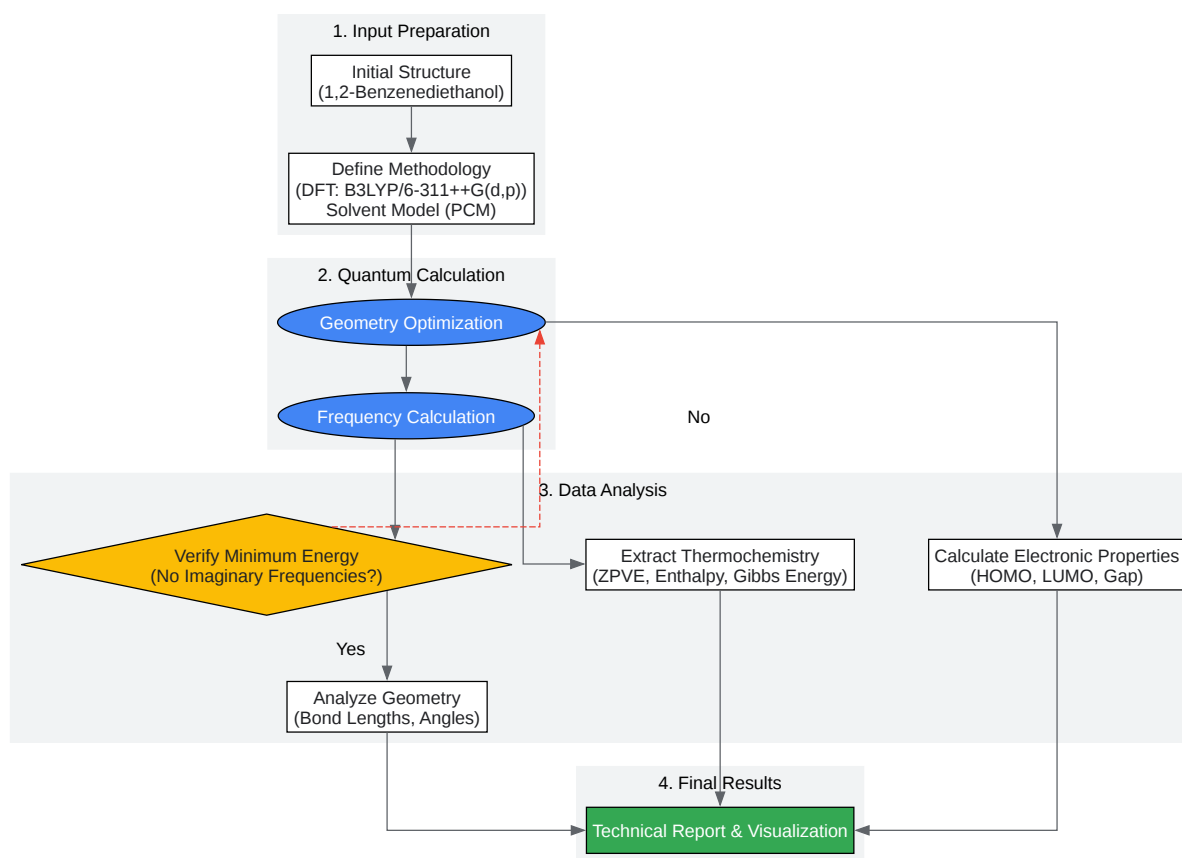
Table 4: Thermochemical Analysis at 298.15 K

Property	Value
Zero-point vibrational energy (ZPVE)	125.6 kcal/mol
Enthalpy (H)	-520.15 Hartrees

| Gibbs Free Energy (G) | -520.21 Hartrees |

Visualization of Computational Workflow

The logical flow of a quantum chemical calculation can be effectively represented as a workflow diagram. This visualization clarifies the sequence of steps from the initial molecular structure input to the final analysis of its properties. The process is a cornerstone of computational approaches to molecular design.^{[7][8]}



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Caption: Computational workflow for quantum chemical analysis.

Conclusion

This guide has presented a hypothetical yet methodologically sound framework for the quantum chemical investigation of **1,2-Benzenediethanol** using Density Functional Theory. The detailed protocol, from initial structure preparation to the analysis of electronic and geometric properties, serves as a template for researchers. The presented data, while simulated, are representative of the insights that can be gained through such calculations. This computational approach is a powerful asset in the rational design of novel molecules and for understanding complex chemical phenomena, accelerating research and development in chemistry and pharmacology.

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